

An In-depth Technical Guide to the Health and Safety of Triphenylantimony

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Compound of Interest

Compound Name: Triphenylantimony

Cat. No.: B1630391

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This guide provides comprehensive health and safety information for **triphenylantimony** (CAS No. 603-36-1), tailored for researchers, scientists, and drug development professionals. It covers toxicological data, exposure control, handling procedures, and emergency responses.

Chemical and Physical Properties

Triphenylantimony, also known as triphenylstibine, is an organometallic compound with the chemical formula $(C_6H_5)_3Sb$ or $C_{18}H_{15}Sb$.^{[1][2][3]} It typically appears as an off-white to tan crystalline solid or powder.^{[2][4][5]} It is stable under normal conditions but is incompatible with strong oxidizing agents.^{[2][4]} The compound is insoluble in water but soluble in organic solvents such as benzene, toluene, and chloroform.^{[5][6]}

Table 1: Physical and Chemical Properties of **Triphenylantimony**

Property	Value	Source(s)
Molecular Weight	353.1 g/mol	[1][5][7]
Melting Point	52-57 °C	[2][3][4][8]
Boiling Point	377 °C	[2][4][8]
Flash Point	109 °C (228.2 °F) - 113 °C (235.4 °F)	[2][8][9]
Density	~1.43 - 1.5 g/mL	[2][5]
Water Solubility	Insoluble	[2][5][6]
Appearance	Off-white to light yellow solid/powder	[2][4][8]

Toxicological Data and Health Hazards

Triphenylantimony is classified as toxic if swallowed and harmful if inhaled.[1][7][10] The primary health hazards are associated with acute toxicity, and it may cause irritation to the skin, eyes, and respiratory tract.[8][10]

2.1 Acute Toxicity

The compound exhibits significant acute oral toxicity.[2][10] Symptoms of overexposure may include coughing, headache, and nausea after inhalation, and irritation of the digestive tract if ingested.[8][10]

Table 2: Acute Toxicity Data for **Triphenylantimony**

Route	Species	Value	Source(s)
Oral	Rat	LD50 = 183 mg/kg	[2][8]
Oral	Mouse	LD50 = 650 mg/kg	[8]
Oral (ATE)	-	500 mg/kg	[7]
Inhalation (ATE)	-	1.5 mg/L/4h (dust/mist)	[7]

ATE: Acute Toxicity Estimate; LD50: Lethal Dose, 50%

2.2 Other Health Effects

- Skin and Eye Irritation: May cause skin and eye irritation upon contact.[8][10]
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.[8][10]
- Chronic Effects: Prolonged or repeated exposure could lead to systemic effects, potentially impacting the liver and kidneys.[11] Dermal exposure to antimony compounds can cause papules and pustules around sweat and sebaceous glands.[1]
- Carcinogenicity: **Triphenylantimony** is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[8]

2.3 Environmental Hazards

Triphenylantimony is toxic to aquatic life with long-lasting effects.[7][12] Release into the environment should be avoided, and spills must be contained to prevent entry into drains and public waters.[7][10][13]

Experimental Protocols

The specific experimental protocols used to generate the cited LD50 values are not detailed in the available safety data sheets. However, such studies generally follow standardized

guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (Based on OECD Guideline 423)

A typical acute oral toxicity study involves the following steps:

- **Test Animals:** Healthy, young adult animals of a single sex (typically female rats) are used.
- **Dosage:** A single dose of the substance is administered orally via gavage. The study proceeds sequentially with a few animals at a time, using defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period to identify any pathological changes.
- **Endpoint:** The LD50 value is estimated based on the observed mortality across the different dose groups, allowing for classification of the substance's acute toxicity.

Exposure Control and Personal Protection

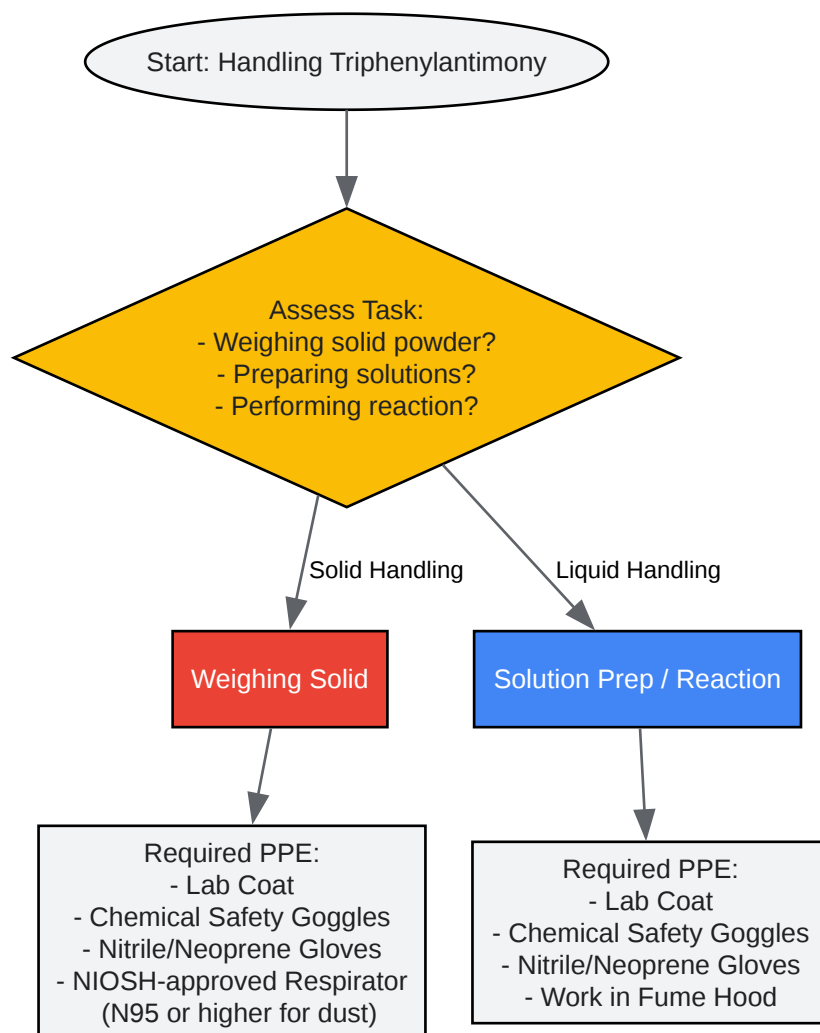
Effective control of exposure is critical when handling **triphenylantimony**. This involves a combination of engineering controls and personal protective equipment (PPE).

4.1 Engineering Controls

- **Ventilation:** Work should be conducted in a well-ventilated area.^[8] The use of local exhaust ventilation or a chemical fume hood is recommended to minimize dust and vapor concentrations.^{[10][13]}
- **Safety Equipment:** Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.^[10]

4.2 Personal Protective Equipment (PPE)

The selection of appropriate PPE is dependent on the specific laboratory procedures being performed.



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Caption: PPE selection workflow for handling **triphenylantimony**.

Table 3: Occupational Exposure Limits for Antimony & its Compounds

Organization	Limit Type	Value	Source(s)
OSHA	PEL (TWA)	0.5 mg/m ³ (as Sb)	[1][8]
ACGIH	TLV (TWA)	0.5 mg/m ³ (as Sb)	[1]
NIOSH	IDLH	50 mg/m ³ (as Sb)	[1][8]

PEL: Permissible
Exposure Limit; TWA:
Time-Weighted
Average; TLV:
Threshold Limit Value;
IDLH: Immediately
Dangerous to Life or
Health

Handling, Storage, and Disposal

5.1 Safe Handling

- Avoid contact with skin, eyes, and clothing.[8][13]
- Do not breathe dust.[10] Minimize dust generation and accumulation.[8]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[7][10]
- Use only in a chemical fume hood or with adequate local exhaust ventilation.[11]

5.2 Storage

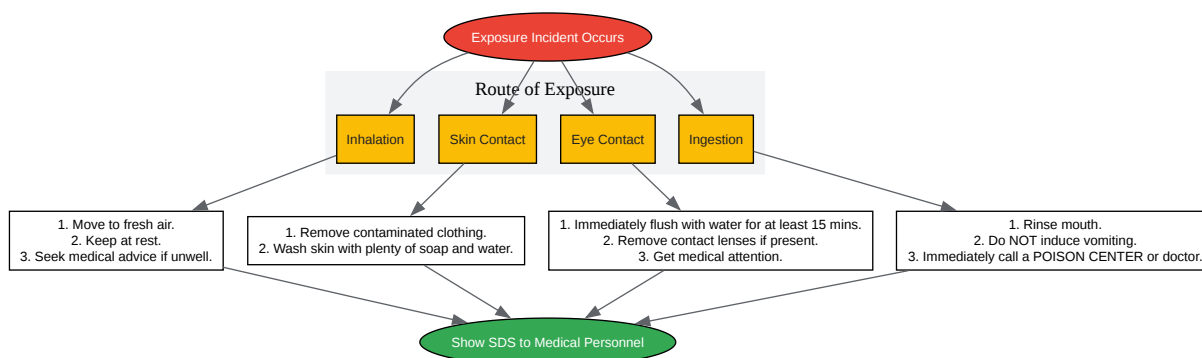
- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizers.[8][10]
- Keep containers tightly closed.[10][13]
- Store locked up.[10]

5.3 Disposal

- Dispose of waste material at a licensed waste disposal facility in accordance with local, state, and federal regulations.[10][13]
- Do not empty into drains or release into the environment.[7][13]
- Contaminated packaging should be handled in the same way as the substance itself.[7] One method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[13]

Emergency Procedures

Immediate action is required in the event of an accidental exposure.



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Caption: Emergency first aid workflow for **triphenylantimony** exposure.

6.1 First Aid Measures

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if you feel unwell.[10]
- Skin Contact: Wash the affected area with plenty of soap and water.[10] Get medical aid if irritation develops or persists.[8]
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes, removing contact lenses if possible. Get medical attention.[8][10]

- Ingestion: If swallowed, rinse the mouth with water.[7][13] Immediately call a poison center or doctor.[10] Never give anything by mouth to an unconscious person.[8][10]

6.2 Firefighting Measures

- Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical to extinguish fires.[7][10]
- Hazards: Irritating fumes, carbon oxides, and antimony oxides may be generated during a fire.[8][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][14]

6.3 Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[10] Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[13] Avoid dust formation.[10]
- Containment and Cleanup: Sweep or shovel spills into a suitable, closed container for disposal.[8][10] Prevent entry into sewers and public waters.[10]

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